

Spectroscopic Profile: Bis(4-methylphenyl)methanamine

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Compound of Interest

Compound Name: *Bis(4-methylphenyl)methanamine*

CAS No.: 55095-22-2

Cat. No.: B1224576

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Executive Technical Summary

- IUPAC Name: 1,1-Bis(4-methylphenyl)methanamine
- Common Names: Di-p-tolylmethanamine; 4,4'-Dimethylbenzhydramine
- CAS Registry Number: 55095-22-2[1][2]
- Molecular Formula: C₁₅H₁₇N
- Molecular Weight: 211.31 g/mol
- Physical State: Light yellow liquid to low-melting solid.
- Solubility: Soluble in CDCl₃, DMSO-d₆, MeOH; sparingly soluble in water.

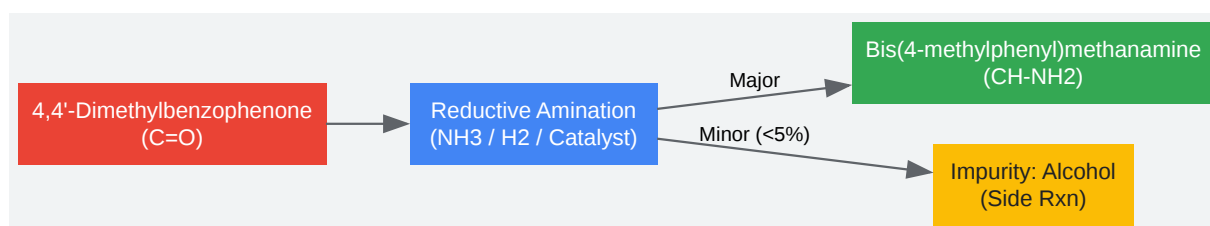
Core Application: This compound serves as a critical amine linker in the synthesis of antihistamines and as a chiral resolving agent intermediate. Its spectroscopic signature is defined by the symmetry of the two p-tolyl rings, resulting in simplified NMR splitting patterns compared to asymmetric analogs.

Synthesis & Impurity Context

Understanding the synthesis is prerequisite to interpreting spectral impurities. The primary synthetic route involves the reductive amination of 4,4'-dimethylbenzophenone or the Leuckart reaction.

Common Impurities to Watch:

- 4,4'-Dimethylbenzophenone: Residual starting material (Signal: ~7.7 ppm in ^1H NMR, C=O stretch in IR).
- Bis(4-methylphenyl)methanol: Reduction byproduct (Signal: Methine proton shifts upfield to ~5.8 ppm).



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Figure 1: Primary synthesis pathway and potential spectroscopic impurities.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The symmetry of the molecule simplifies the aromatic region. The two p-tolyl groups are chemically equivalent, creating a distinct AA'BB' coupling system (often appearing as doublets) for the aromatic protons.

3.1 ^1H NMR Data (400 MHz, CDCl_3)

Signal Assignment	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Notes
Ar-H (Ortho to CH)	7.25	Doublet (d)	4H	8.0 - 9.3*	Deshielded by methine
Ar-H (Ortho to CH ₃)	7.10	Doublet (d)	4H	7.8	Shielded by methyl
Methine (CH-NH ₂)	5.20	Singlet (s)	1H	-	Characteristic peak
Methyl (Ar-CH ₃)	2.32	Singlet (s)	6H	-	Symmetric methyls
Amine (-NH ₂)	1.8 - 2.0	Broad (br s)	2H	-	Exchangeable; shift varies with concentration

Note: Coupling constants (J) in the aromatic region typically range from 7.8 to 8.5 Hz for ortho-coupling. Variations in reported literature (e.g., 9.3 Hz) may arise from second-order effects in the AA'BB' system.

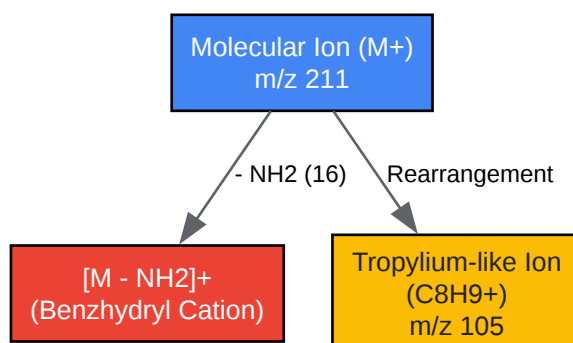
3.2 ¹³C NMR Data (101 MHz, CDCl₃)

Carbon Environment	Shift (δ , ppm)	Type	Interpretation
C-Ar (Quaternary)	142.74	C_ipso	Attached to Methine
C-Ar (Quaternary)	136.52	C_para	Attached to Methyl
C-Ar (Methine)	129.21	CH	Aromatic ring carbons
C-Ar (Methine)	126.82	CH	Aromatic ring carbons
Methine (Aliphatic)	59.19	CH-NH ₂	Alpha to amine
Methyl	21.12	CH ₃	Tolyl methyl groups

Mass Spectrometry (MS) Profile

The mass spectrum is dominated by alpha-cleavage, a hallmark of benzhydryl systems. The stability of the resulting carbocation drives the fragmentation.

- Molecular Ion (M^+): m/z 211 (Weak to Moderate intensity)
- Base Peak: m/z 196 (Loss of methyl) OR m/z 105 (Methyltropylium ion).
- Key Fragmentation:
 - $M - NH_2$: Loss of amine radical is less common than C-C cleavage.
 - Alpha-Cleavage: Cleavage of the bond between the central carbon and one aryl ring is energetically unfavorable compared to the loss of H or NH_2 , but the formation of the 4-methyltropylium ion (m/z 105) is the dominant diagnostic pathway.



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Figure 2: Predicted fragmentation pathway focusing on the stable aromatic cations.

Infrared (IR) Spectroscopy

While specific experimental IR peak lists are proprietary, the functional groups dictate the following diagnostic absorbances. These values are used for Quality Control (QC) release testing.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Mode
N-H Stretch	3300 – 3400	Medium, Broad	Primary amine doublet (sym/asym)
C-H Stretch (Ar)	3000 – 3100	Weak	Aromatic C-H
C-H Stretch (Alk)	2850 – 2960	Medium	Methyl group C-H
C=C Stretch	1500 – 1600	Variable	Aromatic ring breathing
C-N Stretch	1180 – 1220	Medium	C-N bond
N-H Bend	~1600	Medium	Scissoring (often overlaps C=C)

Experimental Protocol: Sample Preparation

To replicate the NMR data provided above, follow this standard operating procedure (SOP).

Reagents:

- **Bis(4-methylphenyl)methanamine** (Target analyte)
- Chloroform-d (CDCl_3) with 0.03% TMS (Tetramethylsilane) as internal standard.

Procedure:

- Weighing: Accurately weigh 10–15 mg of the amine into a clean 1.5 mL vial.
- Solvation: Add 0.6 mL of CDCl_3 .
- Homogenization: Vortex for 10 seconds. Ensure the solution is clear (no turbidity).
 - Troubleshooting: If the sample is the hydrochloride salt, add 1 drop of NaOD/D₂O or use DMSO-d₆ instead, as the salt is insoluble in CDCl_3 .

- Acquisition: Transfer to a 5mm NMR tube. Acquire ^1H NMR with at least 16 scans and ^{13}C NMR with at least 512 scans to resolve the quaternary carbons.

References

- RSC Supporting Information: Synthesis and characterization of Di-p-tolylmethanamine (Compound 3d). Royal Society of Chemistry.
- PubChem Compound Summary: **Bis(4-methylphenyl)methanamine** (CID 2734069). National Center for Biotechnology Information.
- Semantic Scholar Data: Aryl Nitromethane Synthesis Protocols. Semantic Scholar.

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Sources

- 1. 55095-22-2 | 1,1-BIS(4-METHYLPHENYL)METHANAMINE | A2B Chem | Chemikart [kit-electrolyte-analyzers-zone.chemikart.com]
- 2. Page loading... [guidechem.com]
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